

Application of Glyoxylic Acid Monohydrate in Agrochemical Synthesis

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Compound of Interest

Compound Name: Glyoxylic acid monohydrate

Cat. No.: B10799035

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Introduction

Glyoxylic acid monohydrate is a versatile C2 building block utilized in the synthesis of a variety of agrochemicals, including herbicides, fungicides, and micronutrient chelates. Its bifunctional nature, possessing both an aldehyde and a carboxylic acid group, allows for its participation in a wide range of chemical reactions, making it a valuable intermediate in the production of complex agricultural products. This document provides detailed application notes and protocols for the use of **glyoxylic acid monohydrate** in the synthesis of key agrochemicals.

Synthesis of Iron Chelate: Ethylenediamine-N,N'-bis(2-hydroxyphenylacetic acid) (EDDHA)

EDDHA is a highly effective iron chelate used to correct iron deficiency in crops, particularly in alkaline soils. **Glyoxylic acid monohydrate** is a crucial raw material in its synthesis.

Application Notes

The synthesis of EDDHA from **glyoxylic acid monohydrate** proceeds via a modified Mannich reaction, involving the condensation of phenol, glyoxylic acid, and ethylenediamine. The reaction is typically carried out in an aqueous alkaline medium. The ortho-ortho isomer of EDDHA is the most effective and stable form for agricultural use.

Table 1: Summary of Quantitative Data for EDDHA Synthesis

Parameter	Value	Reference
Reactant Molar Ratios		
Phenol : Ethylenediamine : Glyoxylic Acid : Sodium Hydroxide	13 : 0.5 : 1 : 1	[1]
Phenol : Ethylenediamine : Glyoxylic Acid : Sodium Hydroxide	1 : 0.5 : 1 : 1 (stoichiometric)	[1]
Phenol : Ethylenediamine : Glyoxylic Acid	1 : 0.4-0.6 : 0.8-1.2	[2]
Reaction Conditions		
Temperature	40-70 °C	[3]
Reaction Time	1-3 hours	[3][4]
Yield and Purity		
Purity of EDDHA Chelated Iron Salt	>99%	[3]
Total Conversion Rate of Ethylenediamine	>98%	[3]

Experimental Protocol: Laboratory-Scale Synthesis of EDDHA-Fe Chelate

This protocol is adapted from established methodologies for the synthesis of EDDHA and its subsequent chelation with iron.[1][4]

Materials:

- Phenol
- Glyoxylic acid monohydrate** (or a 50 wt% aqueous solution)

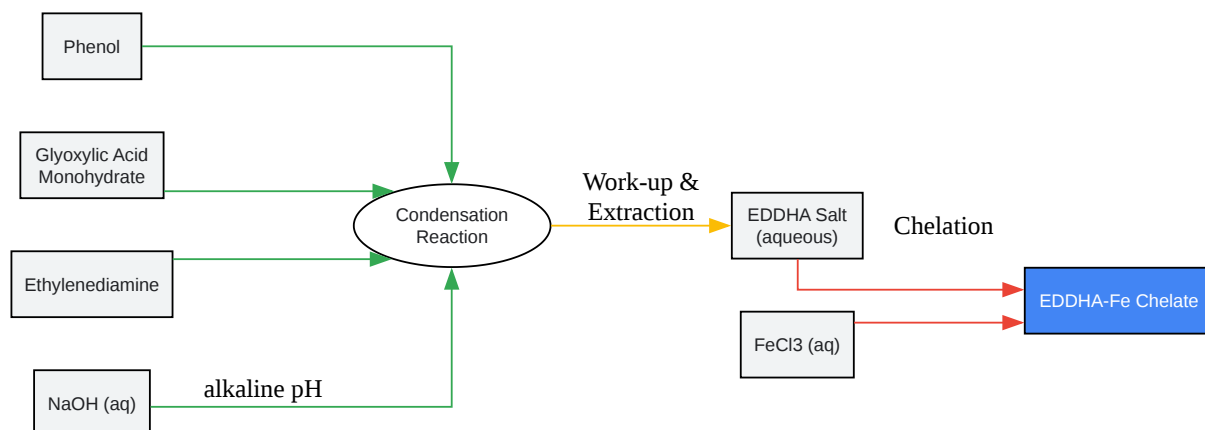
- Ethylenediamine
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Iron(III) chloride (FeCl_3) or Iron(III) nitrate nonahydrate
- Toluene (for extraction)
- Deionized water

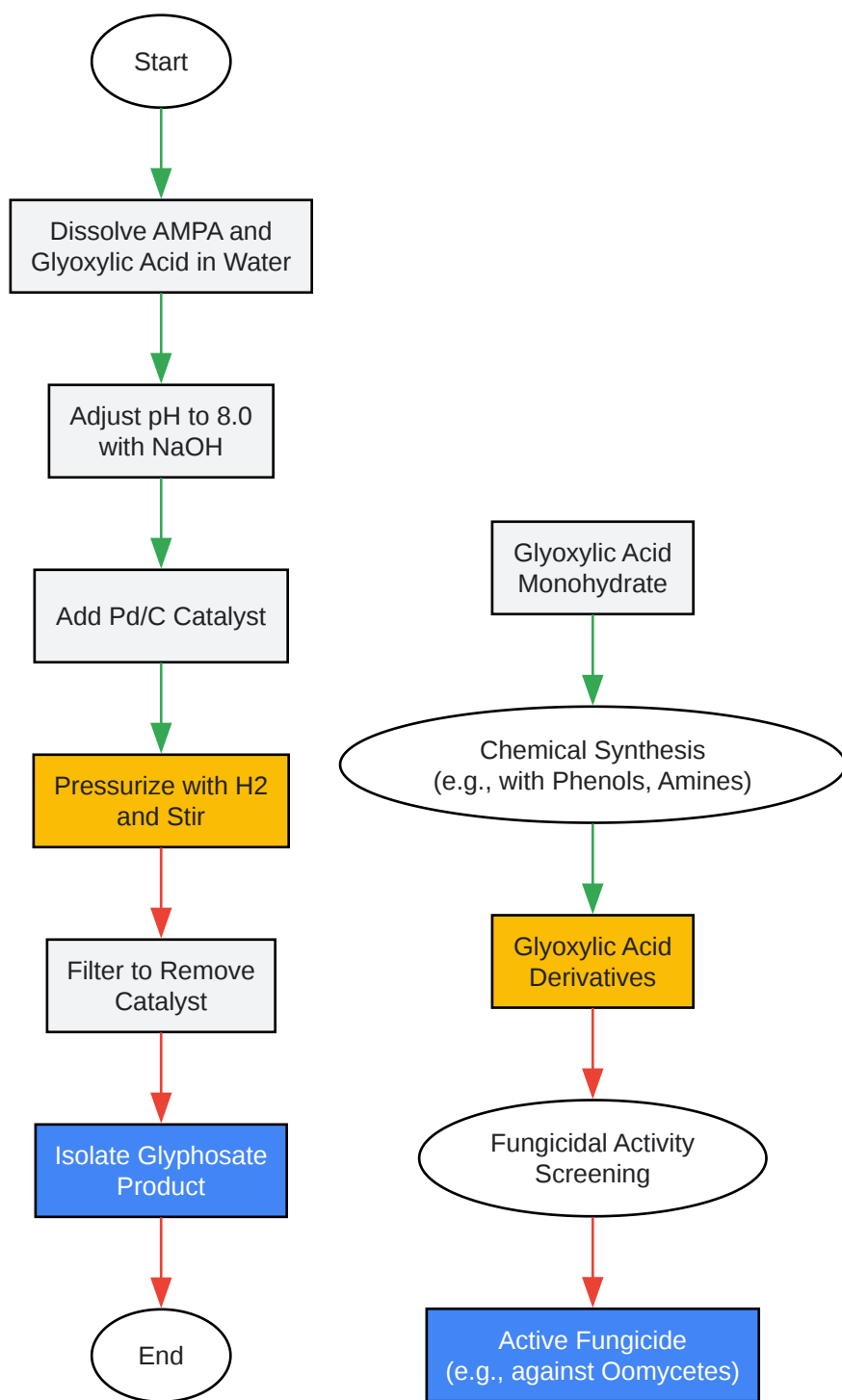
Procedure:

- **Reaction Setup:** In a four-necked flask equipped with a mechanical stirrer, thermometer, and two dropping funnels, add phenol and heat the mixture to 40-70 °C with stirring.
- **Reagent Addition:** In one dropping funnel, place an aqueous solution of glyoxylic acid. In the second dropping funnel, place ethylenediamine.
- **Condensation Reaction:** Simultaneously and uniformly add the glyoxylic acid solution and ethylenediamine dropwise to the heated phenol over 1.5 hours. Maintain the reaction temperature at 60-90 °C.
- **Alkalinization:** After the initial addition, add a solution of sodium hydroxide to maintain an alkaline pH.
- **Reaction Completion:** Continue stirring the reaction mixture at the elevated temperature for an additional 1-3 hours to ensure the reaction goes to completion.
- **Work-up and Extraction:** Cool the reaction mixture to room temperature. Add deionized water and toluene to the mixture and perform an extraction to remove unreacted phenol. Separate the aqueous phase containing the EDDHA salt.
- **Chelation:** To the aqueous EDDHA salt solution, slowly add an aqueous solution of iron(III) chloride or iron(III) nitrate while stirring. Adjust the pH to 7 with sodium hydroxide to precipitate the EDDHA-Fe chelate.

- Isolation and Drying: Collect the precipitated EDDHA-Fe by filtration, wash with deionized water, and dry in a vacuum oven.

Diagram 1: Synthesis Pathway of EDDHA-Fe





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